

3-Chlorobenzyl carbonochloridate properties and structure

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Compound of Interest

Compound Name: 3-Chlorobenzyl carbonochloridate

CAS No.: 39545-30-7

Cat. No.: B2522493

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Executive Summary & Molecular Architecture

3-Chlorobenzyl carbonochloridate (also known as 3-Chlorobenzyl chloroformate) is a specialized electrophilic reagent used primarily in organic synthesis to introduce the 3-chlorobenzyloxycarbonyl (3-Cl-Z) protecting group or to synthesize carbamate-based pharmacophores.

Unlike its parent compound, benzyl chloroformate (Cbz-Cl), the 3-chloro derivative is frequently generated in situ due to its heightened reactivity and specific stability profile. It serves as a critical intermediate in the development of caspase inhibitors, lipase inhibitors, and modified peptides where the electronic influence of the meta-chlorine atom modulates the lipophilicity and metabolic stability of the final construct.

Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Property	Specification / Data
IUPAC Name	Carbonochloridic acid, (3-chlorophenyl)methyl ester
Common Name	3-Chlorobenzyl chloroformate
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂
Molecular Weight	205.04 g/mol
Precursor CAS	873-63-2 (3-Chlorobenzyl alcohol)
Physical State	Clear to pale yellow oil (typically in solution)
Density (Est.)	~1.32 g/mL (derived from 2-Cl/4-Cl isomers)
Solubility	Soluble in DCM, THF, Toluene; Reacts violently with water
Stability	Moisture sensitive; prone to hydrolysis (releases HCl)

Structural Analysis: The molecule features a chloroformate functional group (-O-CO-Cl) attached to a benzylic position.^[1] The meta-chlorine substituent exerts a negative inductive effect (-I). This withdraws electron density from the aromatic ring, slightly deactivating the benzylic position compared to unsubstituted Cbz-Cl. This electronic tuning can increase the acid stability of the resulting carbamate (3-Cl-Z-NR₂) compared to the standard Cbz group, offering orthogonal deprotection strategies in complex peptide synthesis.

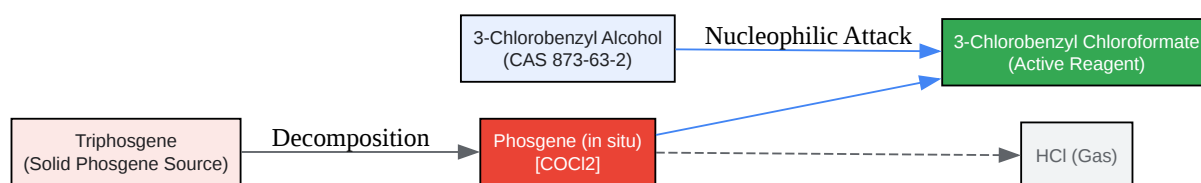
Synthesis & Manufacturing

Because 3-chlorobenzyl chloroformate is not a standard "shelf-stable" catalog item for many suppliers, it is standard industry practice to synthesize it ex tempore (on demand) from 3-chlorobenzyl alcohol.

The Triphosgene Protocol (Safer Alternative to Phosgene Gas): While industrial production uses phosgene gas, the laboratory standard utilizes Triphosgene (Bis(trichloromethyl) carbonate), a crystalline solid that is safer to handle and weigh, decomposing into phosgene equivalents in situ.^[2]

Reaction Mechanism

- **Nucleophilic Attack:** The hydroxyl group of 3-chlorobenzyl alcohol attacks the carbonyl of phosgene (generated from triphosgene).
- **Elimination:** Chloride is eliminated, forming the chloroformate.
- **HCl Scavenging:** A non-nucleophilic base (e.g., pyridine or K_2CO_3) is often required if the subsequent step is sensitive to acid, though the formation of the chloroformate itself can proceed without base in inert solvents.



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Figure 1: Generation of 3-Chlorobenzyl Chloroformate via the Triphosgene route.

Applications in Drug Development

A. N-Protection (The 3-Cl-Z Group)

The 3-Cl-Z group protects amines in peptide synthesis.

- **Advantage:** The chlorine atom increases lipophilicity (LogP) of the protected intermediate, facilitating purification by organic extraction compared to the more polar standard Cbz derivatives.
- **Deprotection:** Like standard Cbz, the 3-Cl-Z group is removed via catalytic hydrogenation ($H_2/Pd-C$) or strong acid (HBr/Acetic Acid), though the rate of hydrogenation may be slower due to the steric and electronic effects of the halogen.

B. Medicinal Chemistry Intermediates

The reagent is used to synthesize carbamate linkers in active pharmaceutical ingredients (APIs).

- **Caspase Inhibitors:** Used to cap the N-terminus of peptide-based caspase inhibitors, improving cell permeability.
- **Lipase Inhibitors:** The 3-chlorobenzyl moiety mimics specific hydrophobic pockets in enzyme active sites.

Experimental Protocol: In Situ Generation & Coupling

Objective: Synthesis of N-(3-chlorobenzylloxycarbonyl)-L-Valine methyl ester (Model Reaction).

Safety Pre-Check:

- **Hazard:** Triphosgene is fatal if inhaled. Work strictly in a fume hood.
- **PPE:** Double nitrile gloves, face shield, lab coat.
- **Quench:** Have saturated NaHCO_3 and aqueous ammonia ready to neutralize phosgene traces.

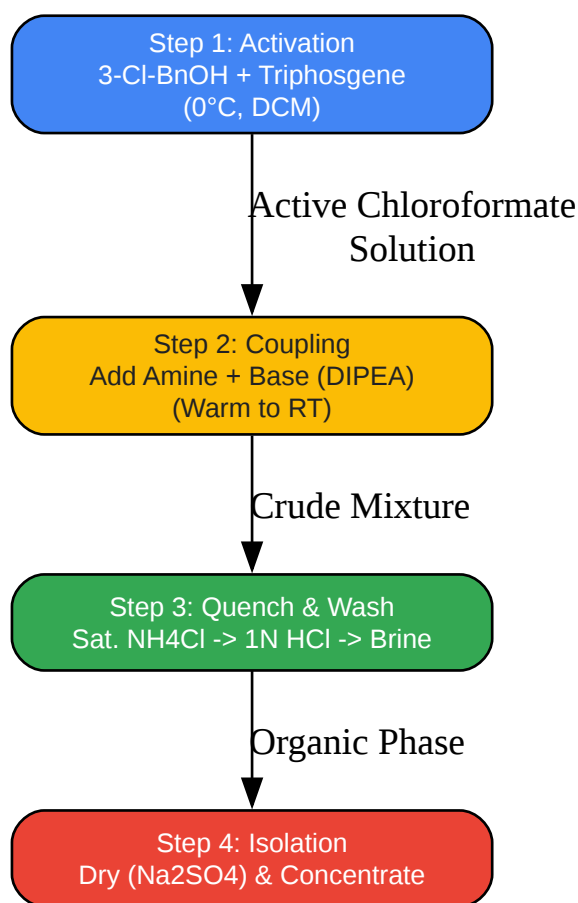
Reagents:

- 3-Chlorobenzyl alcohol (1.0 eq)[\[3\]](#)
- Triphosgene (0.34 eq) (Generates ~1.02 eq Phosgene)
- Pyridine (1.0 eq) or DIPEA
- Dichloromethane (Anhydrous)

Step-by-Step Methodology:

- **Activation (Chloroformate Formation):**
 - Dissolve triphosgene (1.0 g) in anhydrous DCM (20 mL) at 0°C under Argon.

- Add pyridine (1.0 eq) slowly (white precipitate of pyridinium salt may form).
- Add 3-chlorobenzyl alcohol (1.0 eq) dropwise over 15 minutes.
- Causality: Slow addition prevents the "double reaction" where the alcohol reacts with the formed chloroformate to create the symmetrical carbonate ((3-Cl-BnO)₂CO).
- Stir at 0°C for 1 hour. Do not isolate. Use this solution directly.
- Coupling (Carbamate Formation):
 - To the solution above, add the amine substrate (e.g., L-Valine methyl ester HCl salt) mixed with DIPEA (2.5 eq).
 - Allow to warm to Room Temperature (RT) and stir for 4–12 hours.
 - Monitoring: Check TLC for disappearance of the amine (ninhydrin stain).
- Workup:
 - Quench with saturated NH₄Cl solution.
 - Extract with DCM (3x).
 - Wash organics with 1N HCl (to remove pyridine), then NaHCO₃, then Brine.
 - Dry over Na₂SO₄ and concentrate.



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Figure 2: Operational workflow for the in-situ application of 3-chlorobenzyl chloroformate.

Handling & Stability

- **Storage:** If isolated, 3-chlorobenzyl chloroformate must be stored at 2–8°C under inert gas (Nitrogen/Argon). It degrades rapidly in moist air to form HCl and the alcohol.
- **Corrosivity:** It is a lachrymator (tear gas agent). Exposure causes severe eye and respiratory irritation.[4]
- **Disposal:** Quench excess reagent with dilute aqueous ammonia or NaOH before disposal. Never put active chloroformates directly into organic waste containers (risk of pressurization).

References

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